

physical and chemical properties of 1-Phenyl-1,3-butadiene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Phenyl-1,3-butadiene*

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An In-depth Technical Guide to 1-Phenyl-1,3-butadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and reactive properties of **1-Phenyl-1,3-butadiene**, a versatile conjugated diene with significant applications in organic synthesis and materials science. This document details its core characteristics, experimental protocols for its synthesis and key reactions, and visualizations of these processes.

Core Physical and Chemical Properties

1-Phenyl-1,3-butadiene is an organic compound that exists as two geometric isomers, cis (Z) and trans (E). The trans isomer is generally more stable and commonly used. The following tables summarize the key physical and chemical properties of **1-Phenyl-1,3-butadiene**.

General Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀	[1] [2] [3]
Molecular Weight	130.19 g/mol	[1] [2] [3]
CAS Number	16939-57-4 (trans), 31915-94-3 (cis), 1515-78-2 (unspecified)	[1] [2] [4]
Appearance	Colorless to light yellow liquid	[5]
IUPAC Name	[(1E)-buta-1,3-dienyl]benzene (trans), [(1Z)-buta-1,3-dienyl]benzene (cis)	[2] [4]

Physical Properties

Property	Value	Reference(s)
Melting Point	2.3 °C	
Boiling Point	96 °C at 18 Torr	
Density	0.9286 g/cm ³	
Refractive Index	1.65044 (20 °C)	
Flash Point	55 °C	
Vapor Pressure	0.355 mmHg at 25 °C	
Solubility	Readily soluble in non-polar organic solvents like hexane, benzene, and dichloromethane.	

Spectral Properties

Property	Data	Reference(s)
¹ H NMR	Spectra available, detailed shifts vary with solvent.	[6]
¹³ C NMR	Spectra available, detailed shifts vary with solvent.	[4]
Infrared (IR) Spectroscopy	Major peaks around 1500-1600 cm ⁻¹ (C=C stretch of aromatic and alkene groups).	[7]
Mass Spectrometry (MS)	Molecular ion peak (M ⁺) at m/z 130. Other significant peaks at m/z 129 and 115.	[4]
UV-Vis Spectroscopy	λ_{max} is shifted to longer wavelengths compared to non-conjugated systems due to the extended π -conjugation. For 1,3-butadiene, λ_{max} is 217 nm. The phenyl group will further shift this to longer wavelengths.	[8]

Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **1-Phenyl-1,3-butadiene** are provided below.

Synthesis of **trans-1-Phenyl-1,3-butadiene** via Wittig Reaction

This protocol describes the synthesis from cinnamaldehyde and methyltriphenylphosphonium bromide.[9]

Materials:

- Methyltriphenylphosphonium bromide

- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexane
- Cinnamaldehyde
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexanes

Procedure:

- Ylide Formation:
 - Set up a flame-dried, three-necked round-bottom flask with a magnetic stir bar, a rubber septum, a thermometer, and a nitrogen inlet.
 - Add methyltriphenylphosphonium bromide (40.0 mmol) to the flask, followed by anhydrous THF (250 mL) via syringe.
 - Cool the resulting suspension to 0 °C in an ice-water bath.
 - While stirring vigorously, add n-butyllithium (40.0 mmol) dropwise via syringe over 30 minutes, ensuring the internal temperature remains at 0 °C.[9] The solution will turn a deep orange or reddish color, indicating ylide formation.
 - Stir the mixture at 0 °C for an additional 2 hours.[9]
- Wittig Reaction:

- To the freshly prepared ylide solution at 0 °C, add cinnamaldehyde (32.0 mmol) dropwise via syringe.[9]
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Stir the reaction at room temperature for 22 hours.[9]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - Quench the reaction by slowly adding saturated aqueous NH₄Cl solution.
 - Transfer the mixture to a separatory funnel. Add diethyl ether and water, then shake and separate the layers.
 - Extract the aqueous layer twice with diethyl ether.
 - Combine all organic extracts and wash with brine.
 - Dry the combined organic layer over anhydrous MgSO₄.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel, eluting with hexanes, to separate the desired alkene from triphenylphosphine oxide.
 - Combine the product-containing fractions and remove the solvent via rotary evaporation to yield **trans-1-Phenyl-1,3-butadiene**.

Diels-Alder Reaction of 1-Phenyl-1,3-butadiene

1-Phenyl-1,3-butadiene can act as a diene in Diels-Alder reactions to form cyclohexene derivatives.[10] The following is a general procedure.

Materials:

- **1-Phenyl-1,3-butadiene** (diene)

- Dienophile (e.g., maleic anhydride, ethyl acrylate)
- High-boiling point solvent (e.g., xylene, toluene)

Procedure:

- Reaction Setup:
 - In a round-bottomed flask equipped with a reflux condenser and a magnetic stir bar, dissolve **1-Phenyl-1,3-butadiene** in the chosen solvent.
 - Add the dienophile to the solution.
- Reaction:
 - Heat the reaction mixture to reflux for a specified time (this will vary depending on the reactivity of the dienophile).
 - Monitor the reaction progress by TLC.
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - The product may crystallize out upon cooling. If so, collect the crystals by vacuum filtration.
 - If the product does not crystallize, remove the solvent under reduced pressure.
 - Purify the crude product by recrystallization or column chromatography.

Polymerization of 1-Phenyl-1,3-butadiene

1-Phenyl-1,3-butadiene can undergo polymerization to form polymers with a phenyl-substituted backbone.[9][11]

Materials:

- **1-Phenyl-1,3-butadiene** (1PB)

- Toluene (dry)
- Titanium complex catalyst (e.g., [OSO]-type)
- Methylaluminoxane (MAO)
- Acidified ethanol with a stabilizer (e.g., 2,6-di-tert-butyl-4-methylphenol)

Procedure:

- Catalyst Pre-activation:
 - In a Schlenk tube under a nitrogen atmosphere, dissolve the titanium complex catalyst in dry toluene.
 - Add MAO and stir the solution for 30 minutes to pre-activate the catalyst.[\[11\]](#)
- Polymerization:
 - Add **1-Phenyl-1,3-butadiene** to the activated catalyst solution.[\[11\]](#)
 - Place the reaction vessel in a thermostated oil bath at the desired temperature (e.g., 80 °C) and stir for the required time (e.g., 15 hours).[\[9\]](#)[\[11\]](#)
- Quenching and Isolation:
 - Quench the polymerization by adding acidified ethanol containing a stabilizer.
 - The polymer will precipitate. Wash the polymer repeatedly with ethanol.
 - Dry the polymer in a vacuum oven at 40 °C to a constant weight.

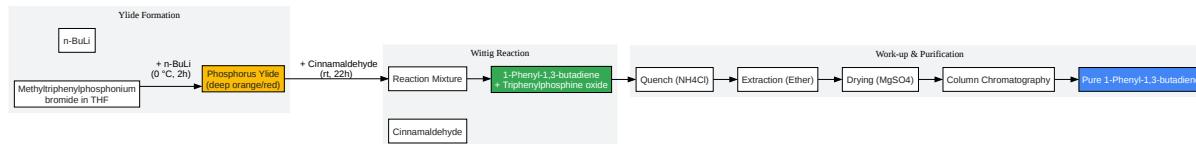
Signaling Pathways and Biological Activity

Currently, there is no significant evidence in the scientific literature to suggest that **1-Phenyl-1,3-butadiene** is directly involved in biological signaling pathways. Its primary utility is as a synthon in organic chemistry and materials science. While some complex molecules containing related structural motifs may exhibit biological activity, **1-Phenyl-1,3-butadiene** itself is not

typically studied in a biological signaling context. Some derivatives have been investigated for their antibiotic and toxic properties against insects.[12]

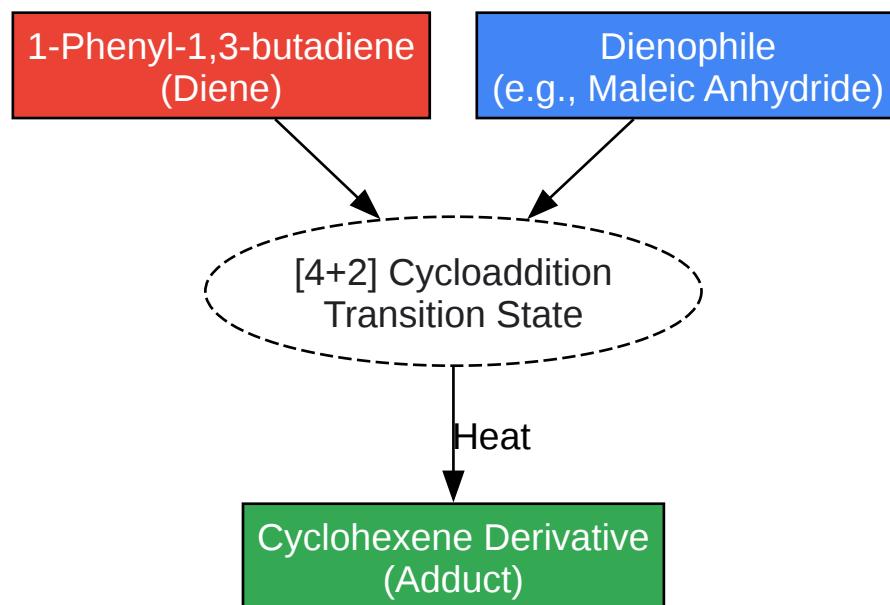
Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows and reaction mechanisms.



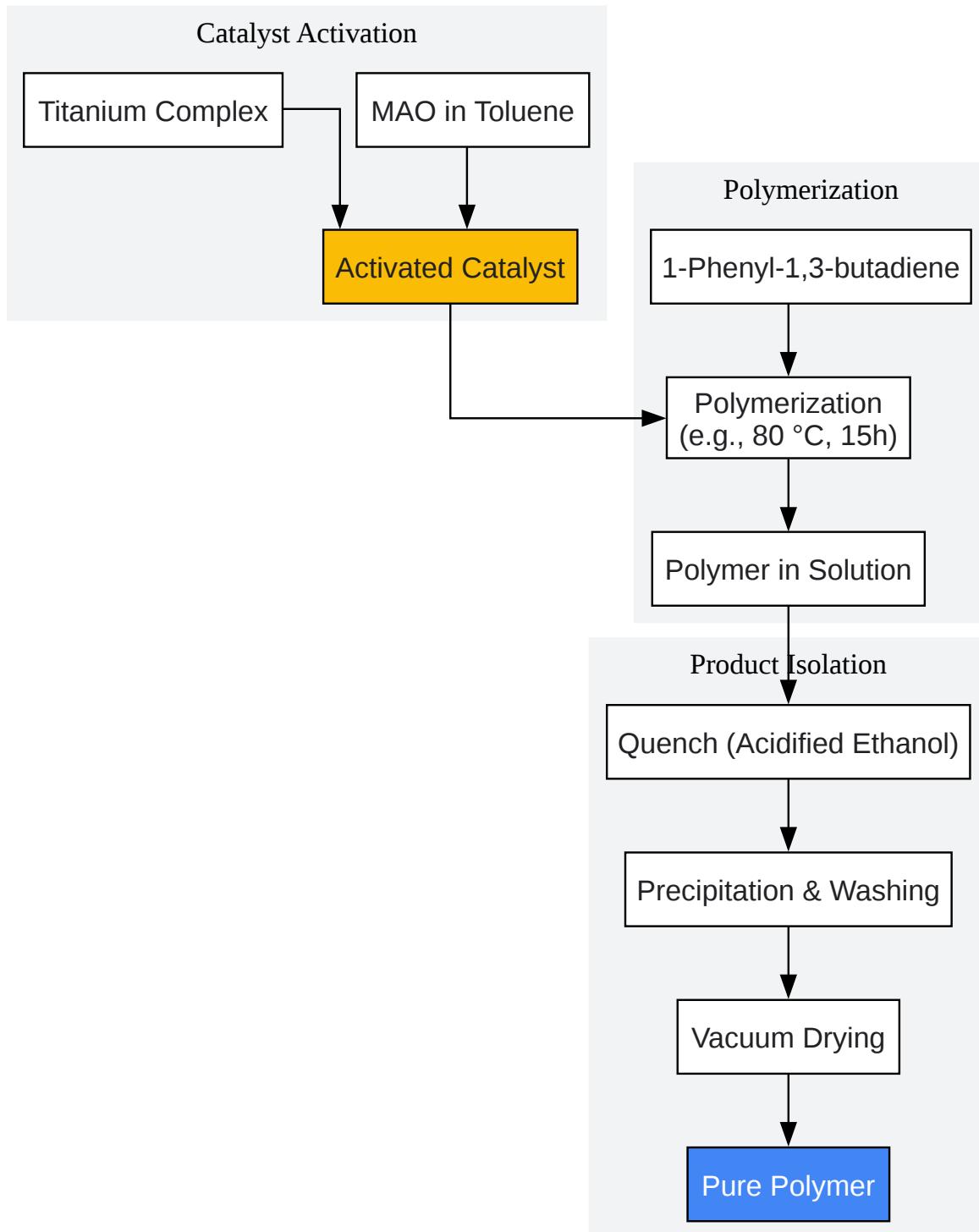
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Workflow for the Wittig Synthesis of **1-Phenyl-1,3-butadiene**.



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Generalized Scheme of the Diels-Alder Reaction.

[Click to download full resolution via product page](#)**Experimental Workflow for the Polymerization of 1-Phenyl-1,3-butadiene.**

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- To cite this document: BenchChem. [physical and chemical properties of 1-Phenyl-1,3-butadiene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073350#physical-and-chemical-properties-of-1-phenyl-1-3-butadiene>

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